

Crystal Structure of 2,6-Dibromo-4-methylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-3,4,5-trimethylaniline

Cat. No.: B3150403

[Get Quote](#)

Disclaimer: As of November 2025, the crystal structure of **2,6-Dibromo-3,4,5-trimethylaniline** is not publicly available in crystallographic databases. This guide provides a detailed analysis of the crystal structure of the closely related compound, 2,6-Dibromo-4-methylaniline, as a representative example for researchers, scientists, and drug development professionals. The methodologies and data presentation herein serve as a comprehensive template for the analysis of similar halogenated anilines.

Introduction

Substituted anilines are fundamental building blocks in organic synthesis, with wide-ranging applications in the pharmaceutical, agrochemical, and materials science sectors. The introduction of halogen atoms and alkyl groups onto the aniline scaffold significantly influences the molecule's steric and electronic properties, thereby dictating its reactivity and potential applications. This technical guide focuses on the solid-state structure of 2,6-Dibromo-4-methylaniline, a compound that serves as a valuable case study for understanding the structural nuances of polysubstituted anilines. The data and protocols presented are derived from single-crystal X-ray diffraction studies.

Physicochemical Properties

A summary of the key physicochemical properties for 2,6-Dibromo-4-methylaniline is provided below.

Property	Value
Chemical Formula	C ₇ H ₇ Br ₂ N
Molecular Weight	264.96 g/mol
Appearance	Colorless needles
CAS Number	6968-24-7

Experimental Protocols

The determination of the crystal structure of 2,6-Dibromo-4-methylaniline involves a series of precise experimental steps, from crystal preparation to data analysis.

Synthesis and Crystallization

The synthesis of 2,6-Dibromo-4-methylaniline is typically achieved through the direct bromination of 4-methylaniline. The general procedure is as follows:

- **Dissolution:** 4-methylaniline is dissolved in a suitable solvent, such as acetic acid.
- **Bromination:** A solution of bromine in the same solvent is added dropwise to the aniline solution at a controlled temperature. The reaction is monitored until completion.
- **Work-up:** The reaction mixture is poured into water, and the resulting precipitate is collected by filtration.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield single crystals suitable for X-ray diffraction.^[1]

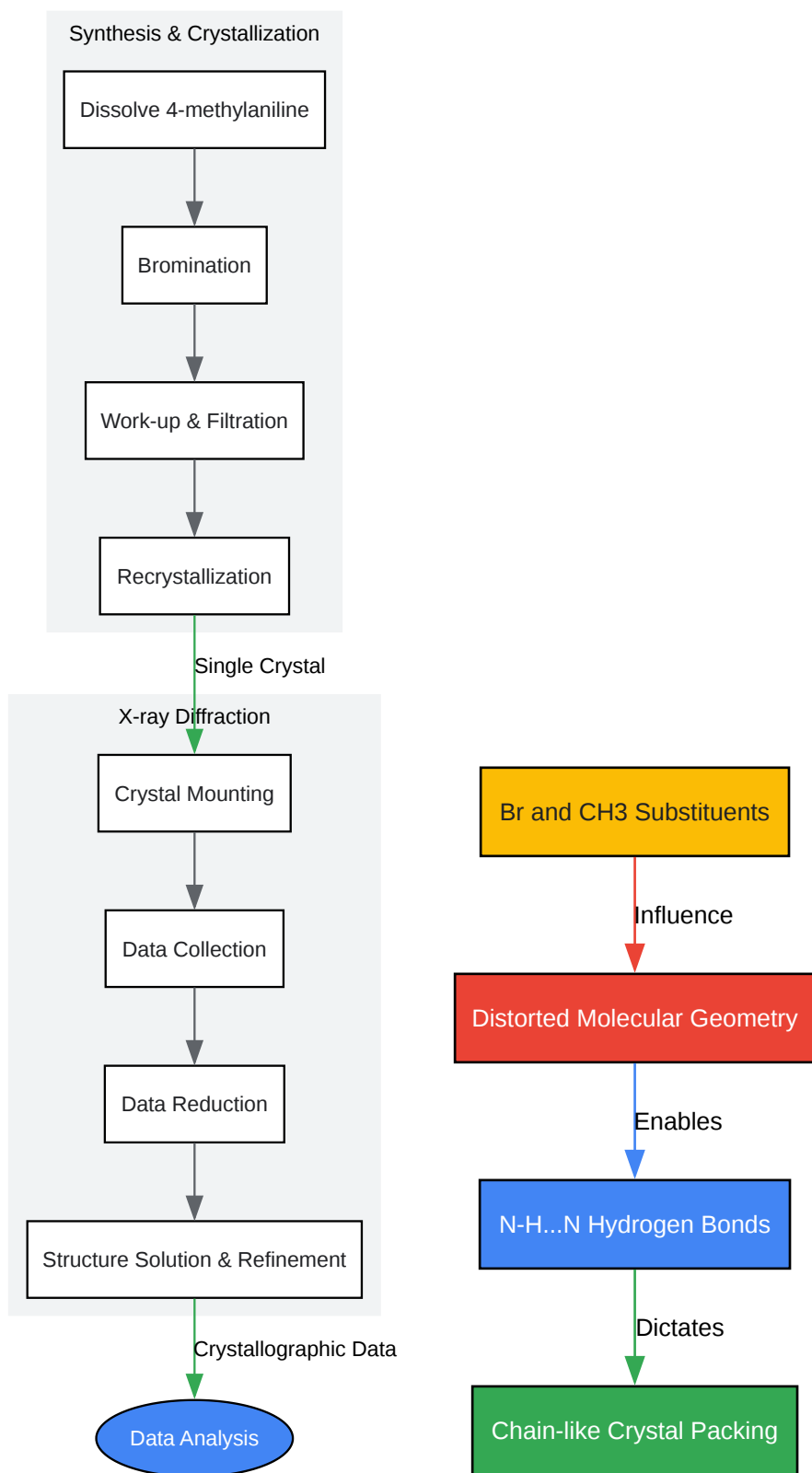
X-ray Data Collection and Structure Refinement

The crystallographic data for 2,6-Dibromo-4-methylaniline were collected using a single-crystal X-ray diffractometer.

- **Crystal Mounting:** A single crystal of suitable size and quality is mounted on a goniometer head.

- **Data Collection:** The crystal is maintained at a low temperature (e.g., 200 K) to minimize thermal vibrations. X-ray diffraction data are collected using monochromatic radiation (e.g., Mo K α).
- **Data Reduction:** The collected diffraction intensities are processed to correct for various factors, including absorption.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms are refined anisotropically. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.

The workflow for determining the crystal structure is illustrated in the following diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dibromo-4-methylaniline - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Crystal Structure of 2,6-Dibromo-4-methylaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3150403#crystal-structure-of-2-6-dibromo-3-4-5-trimethylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com